

# Safeguarding Your Laboratory: Proper Disposal Procedures for BI-3663

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## Compound of Interest

Compound Name: BI-3663

Cat. No.: B2384880

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For Immediate Implementation by Laboratory Personnel

This guide provides essential, step-by-step procedures for the safe and compliant disposal of **BI-3663**, a potent and selective PTK2/FAK PROTAC degrader used in cancer research. Adherence to these protocols is critical for ensuring personnel safety, environmental protection, and regulatory compliance within your research facility.

## Essential Safety and Handling Data

Proper handling and storage are prerequisites for safe disposal. The following table summarizes key quantitative data for **BI-3663**.

Parameter	Value	Source
Molecular Weight	917.84 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in DMSO	300 mg/mL (326.85 mM)	<a href="#">[1]</a> <a href="#">[3]</a>
Storage (Solid)	-20°C for 3 years, 4°C for 2 years	<a href="#">[1]</a>
Storage (In Solvent)	-80°C for 2 years, -20°C for 1 year	<a href="#">[1]</a> <a href="#">[4]</a>

## Experimental Protocols: Decontamination of Empty Containers

Empty containers that have held **BI-3663** must be decontaminated before disposal.

Protocol for Triple Rinsing:

- Select a solvent capable of fully dissolving **BI-3663** (e.g., DMSO, followed by a wash with a solvent like ethanol).
- Rinse the container thoroughly with the chosen solvent, ensuring all interior surfaces are contacted.
- Collect the rinsate as hazardous chemical waste.
- Repeat the rinsing process two more times, collecting the rinsate each time.
- After the third rinse, the container can be disposed of as regular laboratory glass or plastic waste, provided all hazardous labels have been defaced.[\[5\]](#)[\[6\]](#)

## Step-by-Step Disposal Procedures for BI-3663

**BI-3663** and materials contaminated with it must be treated as hazardous chemical waste. Under no circumstances should this compound be disposed of down the drain or in regular trash.

### Unused or Expired Solid BI-3663

- Segregation: Keep solid **BI-3663** waste separate from other chemical waste streams.
- Container: Dispose of the original vial containing the solid compound in a clearly labeled, sealed, and compatible hazardous waste container.
- Labeling: The waste container must be labeled "Hazardous Waste" and clearly identify the contents, including "**BI-3663**" and any other reagents in the container.
- Storage: Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.[\[7\]](#)

## BI-3663 Solutions (e.g., in DMSO)

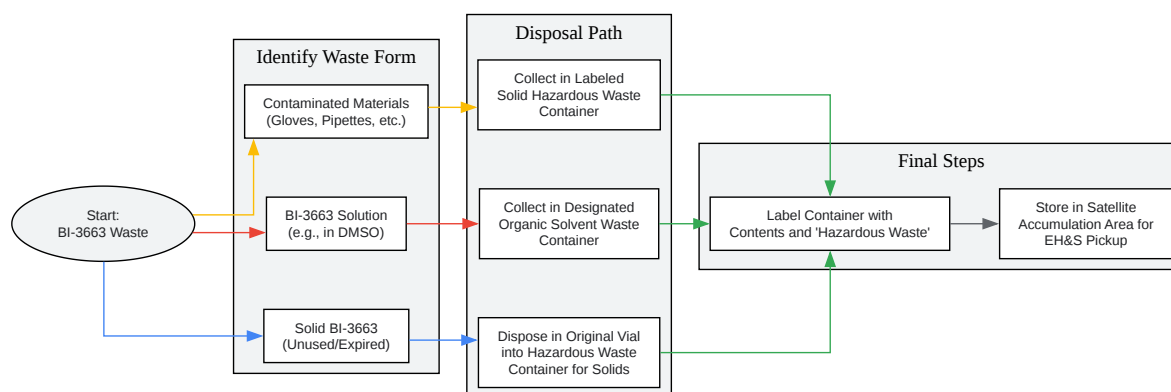
- Segregation: Collect **BI-3663** solutions in a dedicated hazardous waste container for organic solvent waste. Do not mix with aqueous or other incompatible waste streams.[\[6\]](#)[\[8\]](#)
- Container: Use a properly sealed, leak-proof container compatible with the solvent used (e.g., a high-density polyethylene or glass container for DMSO solutions).
- Labeling: Label the container "Hazardous Waste" and list all contents, including "**BI-3663**" and the solvent (e.g., "**BI-3663** in DMSO").
- Storage: Store in a designated satellite accumulation area, away from heat and ignition sources, and with secondary containment to prevent spills.[\[5\]](#)[\[9\]](#)

## Contaminated Labware and Personal Protective Equipment (PPE)

- Solid Waste: Items such as pipette tips, gloves, and other disposable labware contaminated with **BI-3663** should be collected in a designated, sealed bag or container labeled as "Hazardous Waste" with the chemical name.
- Sharps: Needles, syringes, or other sharps contaminated with **BI-3663** must be disposed of in a designated, puncture-resistant sharps container that is clearly labeled as containing hazardous chemical waste.[\[10\]](#)[\[11\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BI-3663** and related materials.



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Caption: Workflow for the safe disposal of **BI-3663** in various forms.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- 2. BI-3663 | FAK PROTAC | Probechem Biochemicals [probechem.com]
- 3. [glpbio.com](https://glpbio.com) [glpbio.com]
- 4. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 5. [vumc.org](https://vumc.org) [vumc.org]

- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. acewaste.com.au [acewaste.com.au]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 10. research.hawaii.edu [research.hawaii.edu]
- 11. Biohazardous Waste Disposal Procedures | Research and Innovation [unh.edu]
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